

2-Hydroxy-8-methylquinoline-3-carbaldehyde structure elucidation

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Compound of Interest

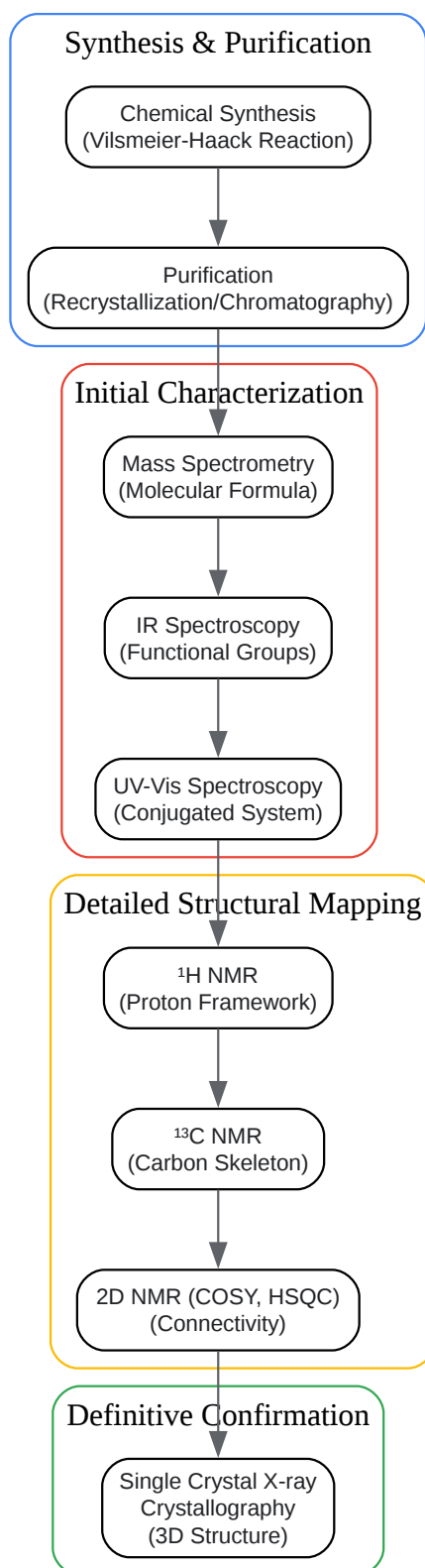
Compound Name: 2-Hydroxy-8-methylquinoline-3-carbaldehyde

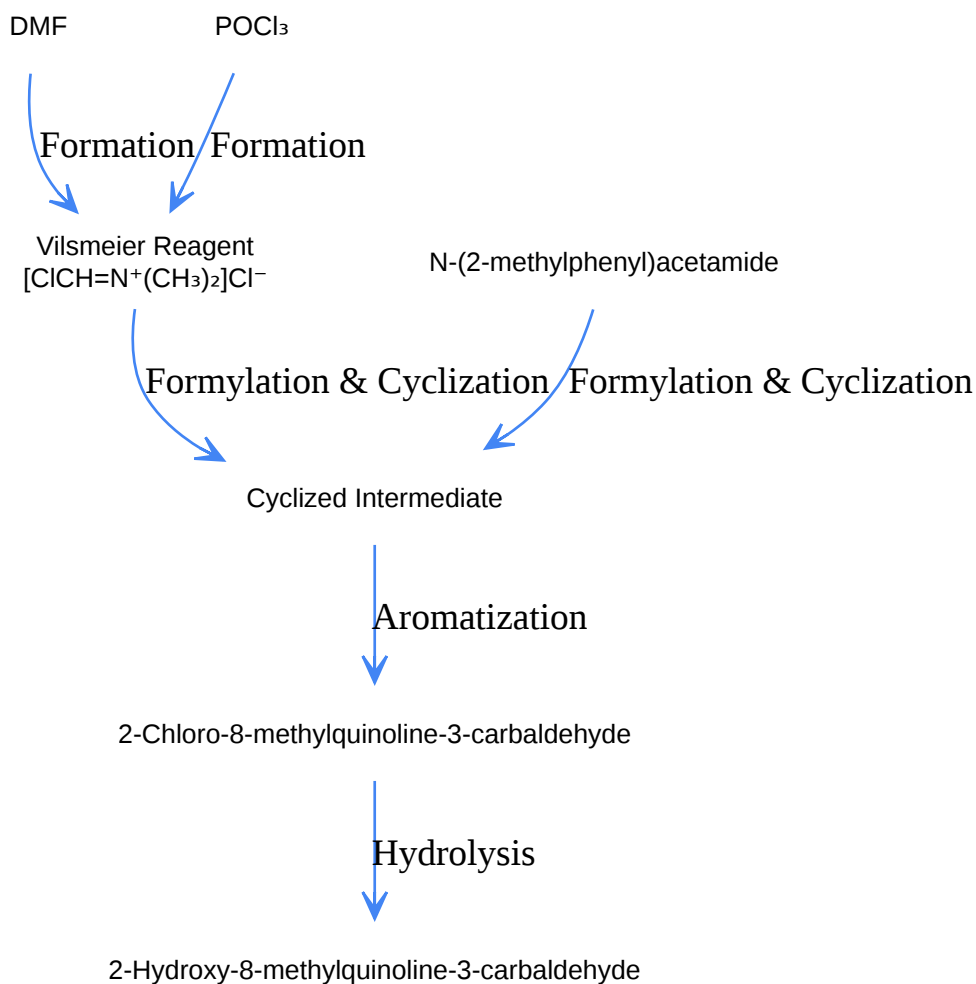
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Foundational Strategy: An Integrated Analytical Workflow

The elucidation of a novel or synthesized molecule is a systematic process of deduction. No single technique provides a complete picture; rather, we construct a molecular portrait from complementary pieces of evidence. Our strategy for **2-hydroxy-8-methylquinoline-3-carbaldehyde** begins with its synthesis to obtain a pure sample, followed by a cascade of spectroscopic and analytical techniques designed to probe its elemental composition, functional groups, atomic connectivity, and finally, its precise three-dimensional arrangement.





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